

Safety and Handling of Amino-PEG6-amine: A Technical Guide

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Compound of Interest

Compound Name: Amino-PEG6-amine

Cat. No.: B1665984

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety, handling, and toxicological considerations for **Amino-PEG6-amine** (CAS No. 76927-70-3). The information is intended to support researchers and drug development professionals in the safe and effective use of this bifunctional PEG linker.

Chemical and Physical Properties

Amino-PEG6-amine is a hydrophilic polyethylene glycol (PEG) derivative containing two primary amine groups at each end of a six-unit PEG chain. This structure allows for its use as a flexible linker in bioconjugation, connecting molecules such as proteins, peptides, and small molecule drugs.

Table 1: Physicochemical Properties of **Amino-PEG6-amine**

Property	Value	Reference
CAS Number	76927-70-3	[1][2][3]
Molecular Formula	C14H32N2O6	[1][3]
Molecular Weight	324.4 g/mol	
Appearance	Liquid	
Purity	>97%	
Solubility	Water, DMSO, DCM, DMF	

Safety and Hazard Information

While specific toxicological data for **Amino-PEG6-amine** is limited, information from safety data sheets for similar compounds and the broader class of PEGylated molecules provides guidance on its potential hazards. Polyethylene glycols are generally considered to have low toxicity. However, high doses of PEG, particularly through parenteral routes, have been associated with kidney effects, as it is the primary route of excretion. A significant therapeutic window exists between the typical exposure from PEGylated biologics and doses that cause toxicity in humans.

Table 2: Hazard Identification and Precautionary Statements

Hazard Class	Statement
GHS Classification	Not classified as a hazardous substance or mixture.
Precautionary Statements	Use personal protective equipment as required. Avoid breathing dust/fume/gas/mist/vapors/spray. In case of contact with eyes, rinse cautiously with water for several minutes.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity and reactivity of **Amino-PEG6-amine**.

Storage:

- Long-term: Store at -20°C for extended stability.
- Short-term: Can be stored at 4°C for shorter periods.
- Protect from light and moisture.
- For optimal stability, store under an inert atmosphere (e.g., Nitrogen or Argon).

Handling:

- When removed from cold storage, allow the container to warm to room temperature before opening to prevent condensation.
- Use in a well-ventilated area or under a fume hood.
- Avoid direct contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid buffers containing primary amines (e.g., Tris or glycine) as they can compete with the intended conjugation reaction.

Experimental Protocols

The following are generalized protocols for experiments relevant to the use and safety assessment of **Amino-PEG6-amine**.

General Protocol for Conjugation to a Carboxylic Acid-Containing Molecule

This protocol outlines the basic steps for conjugating **Amino-PEG6-amine** to a molecule containing a carboxylic acid group using EDC/NHS chemistry.

- Activation of Carboxylic Acid:

- Dissolve the carboxylic acid-containing molecule in an appropriate amine-free buffer (e.g., MES or PBS, pH 6.0).
- Add a 1.5-fold molar excess of N-Hydroxysuccinimide (NHS).
- Add a 1.5-fold molar excess of 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC).
- Incubate for 15 minutes at room temperature to form the NHS ester.
- Conjugation Reaction:
 - Add a 1.5- to 2-fold molar excess of **Amino-PEG6-amine** to the activated carboxylic acid solution.
 - Adjust the pH of the reaction mixture to 7.5-8.5 to facilitate the reaction with the primary amine.
 - Incubate for 2 hours at room temperature or overnight at 4°C.
- Purification:
 - Remove unreacted linker and byproducts by size-exclusion chromatography (SEC) or dialysis.

In Vitro Cytotoxicity Assessment using MTT Assay

This protocol provides a method to evaluate the potential cytotoxicity of **Amino-PEG6-amine** or its conjugates on a cell line.

- Cell Seeding:
 - Seed cells (e.g., MG-63 or HEK293) in a 96-well plate at a density of 5,000-10,000 cells per well.
 - Incubate overnight to allow for cell attachment.
- Treatment:
 - Prepare a series of dilutions of **Amino-PEG6-amine** in cell culture medium.

- Replace the existing medium with the medium containing the test compound at various concentrations.
- Incubate for 24 to 72 hours.
- MTT Assay:
 - Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours.
 - The viable cells will reduce the yellow MTT to purple formazan crystals.
 - Add a solubilization solution (e.g., DMSO or a specialized reagent) to dissolve the formazan crystals.
 - Measure the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis:
 - Calculate cell viability as a percentage of the untreated control.
 - Plot cell viability against the concentration of the test compound to determine the IC50 value (the concentration that inhibits 50% of cell growth).

Visualizations

Logical Workflow for Safe Handling

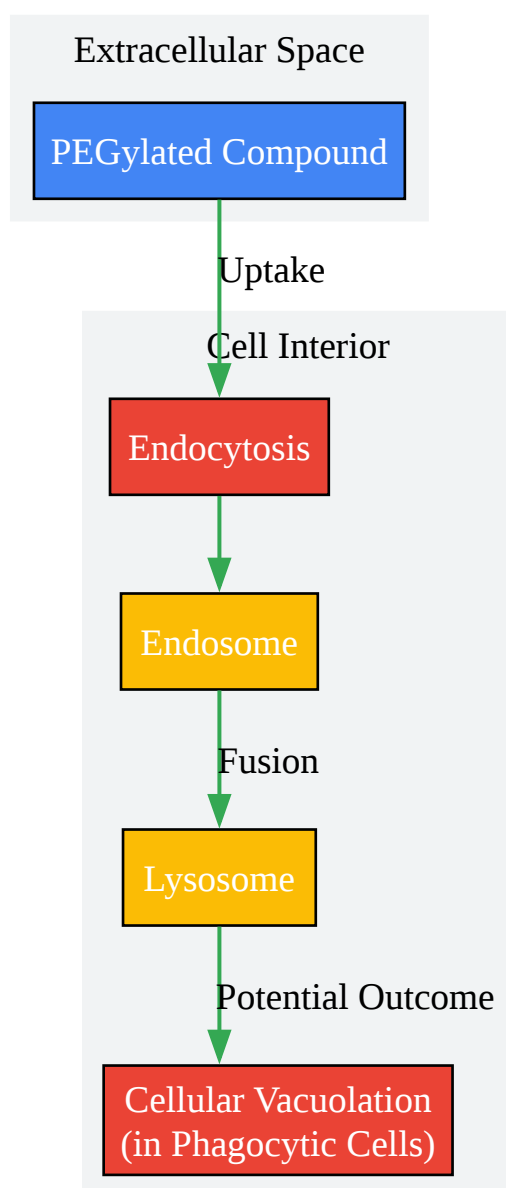


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Caption: Workflow for the safe handling of **Amino-PEG6-amine**.

Signaling Pathway for PEGylated Compound Uptake

While the specific cellular uptake mechanisms for **Amino-PEG6-amine** are not extensively documented, PEGylated entities are known to interact with cells. One of the observed effects of some PEGylated biopharmaceuticals is cellular vacuolation, particularly in phagocytic cells. This is thought to be related to the uptake and clearance of these macromolecules from circulation.



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Caption: Potential cellular uptake and processing of PEGylated compounds.

First Aid Measures

- **Eye Contact:** Immediately flush with plenty of water for at least 15 minutes. Get medical attention if irritation persists.
- **Skin Contact:** Wash off with soap and plenty of water. Remove contaminated clothing.
- **Inhalation:** If breathed in, move person into fresh air. If not breathing, give artificial respiration.
- **Ingestion:** Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Fire-Fighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- **Special Hazards:** No specific data available.
- **Protective Equipment:** Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- **Personal Precautions:** Use personal protective equipment. Avoid breathing vapors, mist, or gas.
- **Environmental Precautions:** Do not let product enter drains.
- **Methods for Cleaning Up:** Soak up with inert absorbent material and dispose of as hazardous waste. Keep in suitable, closed containers for disposal.

Disclaimer: This document is intended for informational purposes only and does not constitute a complete safety analysis. Users should always consult the most current Safety Data Sheet (SDS) provided by the supplier and follow all institutional and regulatory safety guidelines. The protocols provided are general and may require optimization for specific applications.

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